

O-Tolidine sulfate CAS number and molecular weight

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Compound of Interest

Compound Name: O-Tolidine sulfate

Cat. No.: B3343464

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An In-depth Technical Guide on o-Tolidine Sulfate

This technical guide provides an overview of the core chemical properties of **o-tolidine sulfate**, intended for researchers, scientists, and professionals in drug development.

Core Chemical Properties

O-Tolidine sulfate is a chemical compound with the following key identifiers and properties.

Property	Value	Source
CAS Number	531-20-4	[1]
Molecular Formula	C14H18N2O4S	[1][2]
Molecular Weight	310.37 g/mol	[1][2]

Experimental Protocols and Signaling Pathways

Detailed experimental protocols and specific signaling pathways involving **o-tolidine sulfate** are not readily available in the public domain. O-tolidine itself is recognized as a colorimetric reagent for gold and free chlorine[3]. It is also identified as a substance that may cause cancer and is harmful if swallowed[4].

Further research is required to delineate its specific applications in experimental settings and its role in biological signaling. The following diagram illustrates a generic experimental workflow concept.

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References

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Address: 3281 E Guasti Rd

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